

Gardenin B: Application Notes and Protocols for Therapeutic Agent Research

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Compound of Interest

Compound Name: Gardenin B

Cat. No.: B190351

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Introduction

Gardenin B is a polymethoxyflavone, a type of flavonoid compound, naturally occurring in various plants, including *Gardenia lucida* and *Citrus* species.[1][2][3] Emerging research has highlighted its potential as a therapeutic agent due to its diverse biological activities. These properties include anti-cancer, anti-inflammatory, antioxidant, and neuroprotective effects.[1][4] This document provides detailed application notes, summarizing the quantitative data on **Gardenin B**'s efficacy and outlining protocols for key experiments to facilitate further research and drug development.

Potential Therapeutic Applications

- **Oncology:** **Gardenin B** exhibits significant antiproliferative activity against a range of cancer cell lines, including leukemia, lung, breast, colon, and hepatic cancers. Its mechanism of action in cancer cells involves the induction of apoptosis (programmed cell death) through the activation of multiple caspases and cell cycle arrest.
- **Inflammation and Oxidative Stress:** The compound has demonstrated potent anti-inflammatory and antioxidant properties. It can effectively scavenge free radicals, such as DPPH and nitric oxide (NO), and reduce the production of inflammatory mediators.

- **Neuroprotection:** Studies suggest that polymethoxyflavones like Gardenin A, a related compound, possess neuroprotective properties, indicating a potential therapeutic role for **Gardenin B** in neurodegenerative diseases. The proposed mechanisms involve the modulation of inflammatory and antioxidant pathways in the brain.

Quantitative Data Summary

The following tables summarize the reported quantitative data for the biological activities of **Gardenin B**.

Table 1: Anti-Cancer and Cytotoxic Activity of **Gardenin B**

Cell Line	Assay	IC50 Value	Reference
HL-60 (Leukemia)	Cell Viability	1.6 μ M	
U-937 (Leukemia)	Cell Viability	3.0 μ M	
Various (Lung, Breast, Colon, Hepatic, Leukemia)	Antiproliferative	12.82 - 94.63 μ g/mL	

Table 2: Enzyme Inhibition and Antioxidant Activity of **Gardenin B**

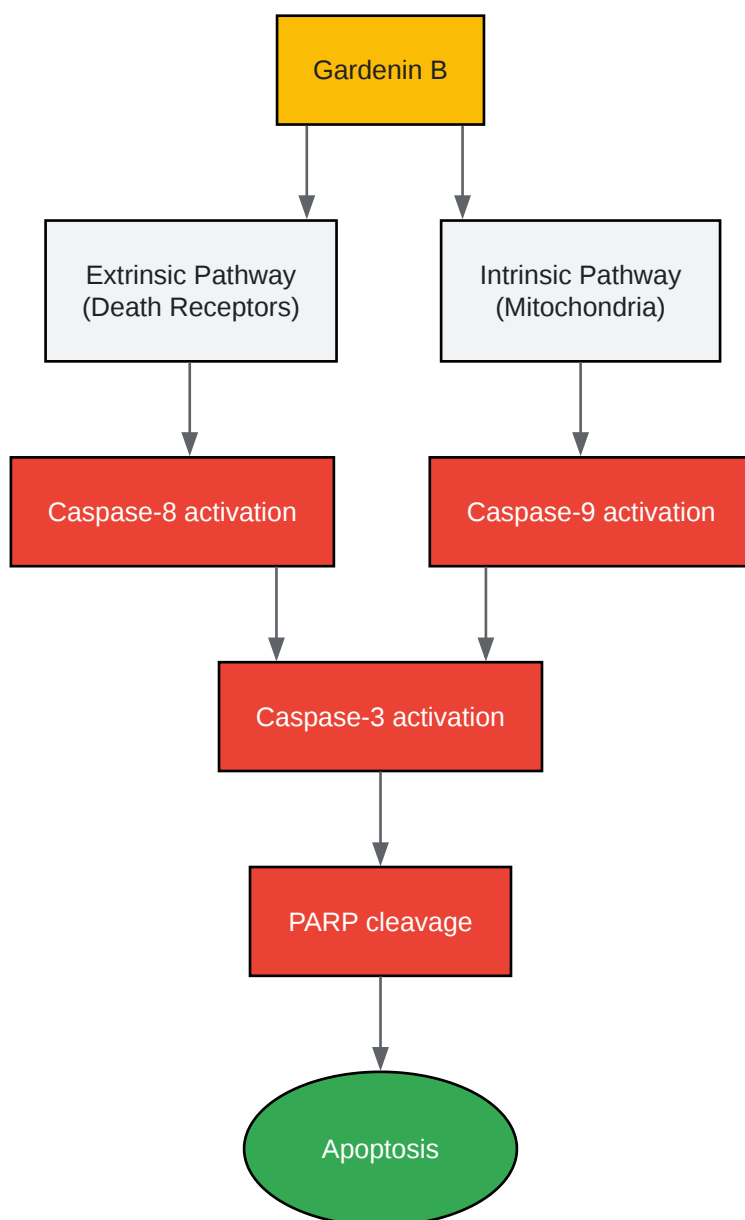
Target/Assay	IC50 Value	Reference
Ornithine Decarboxylase (ODC)	6.24 μ g/mL	
Cathepsin D	5.61 μ g/mL	
DPPH Radical Scavenging	8.87 μ g/mL	
Nitric Oxide (NO) Scavenging	10.59 μ g/mL	

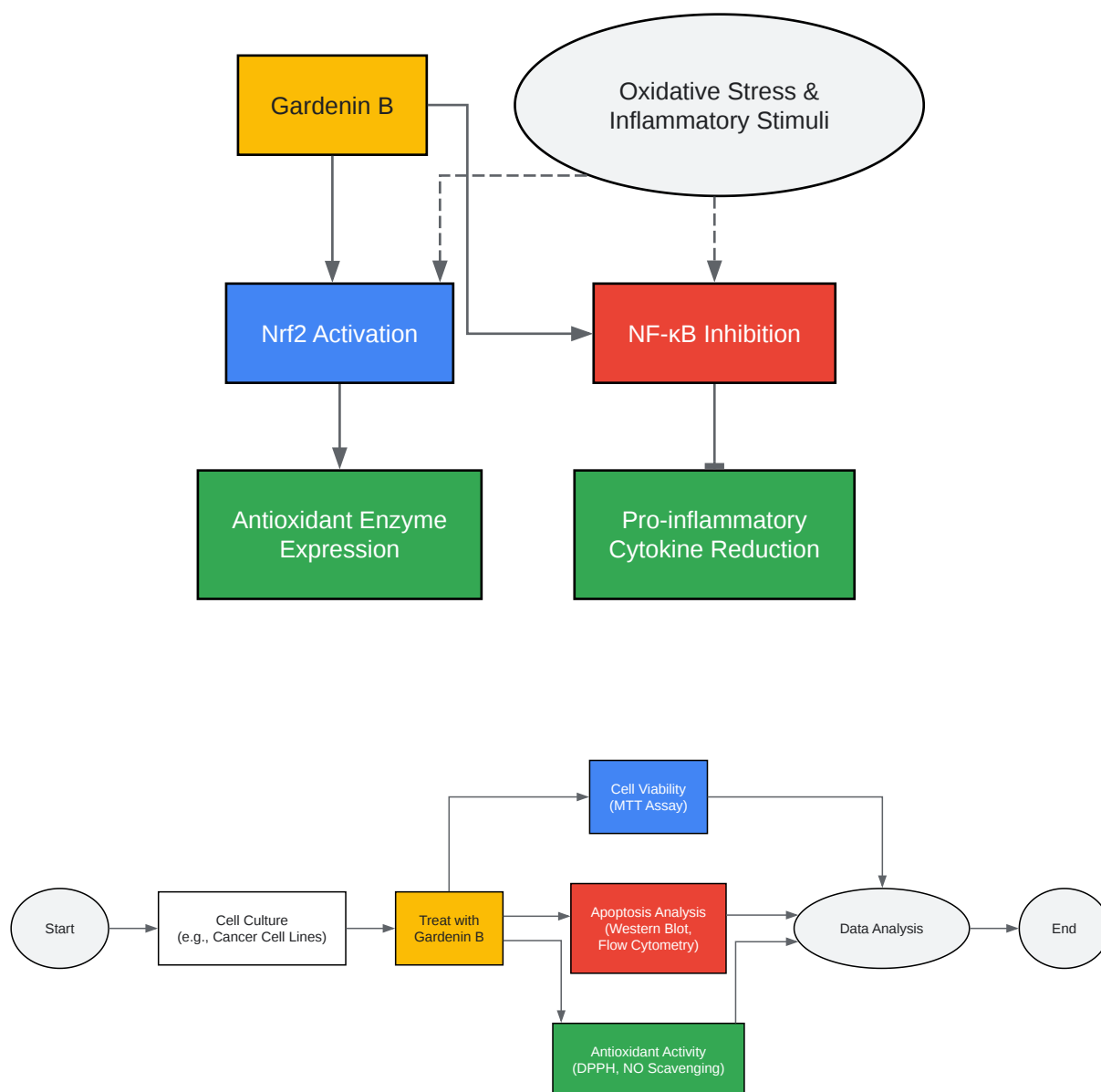
Signaling Pathways and Mechanisms of Action

Gardenin B exerts its therapeutic effects through the modulation of several key signaling pathways.

Induction of Apoptosis in Cancer Cells

Gardenin B induces apoptosis in cancer cells through both the intrinsic and extrinsic pathways, characterized by the activation of a caspase cascade. This leads to the cleavage of critical cellular substrates, such as PARP, and ultimately results in cell death.





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